

Technical Support Center: (3,5-Dimethoxy-phenylamino)-acetic acid

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Compound of Interest

Compound Name: (3,5-Dimethoxy-phenylamino)-acetic acid

CAS No.: 104412-19-3

Cat. No.: B3207563

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Executive Summary: Stability Profile

- Compound Class: Electron-rich

-Aryl Glycine.

- Primary Instability Factor: Oxidative Degradation. The 3,5-dimethoxy substitution pattern makes the phenyl ring highly electron-rich. Combined with the secondary amine, this compound is prone to forming quinone imines and radical cations upon exposure to air and light.
- Solution State: Unstable in solution over long periods (>24 hours) unless stored under inert gas at low temperature.
- Appearance Change: Oxidation is visually indicated by a color shift from Off-White/Beige
Pink/Red
Dark Brown.

Critical Handling Protocols

A. Storage & Stock Solution Preparation

To maximize shelf-life, strictly follow these "Cold & Dark" protocols.

Parameter	Recommendation	Technical Rationale
Solvent Choice	DMSO (anhydrous) or Ethanol	Avoids hydrolytic stress; DMSO stabilizes the zwitterionic form better than water.
Concentration	10–50 mM	Higher concentrations are kinetically more stable against oxidative bleaching than dilute solutions.
Atmosphere	Argon or Nitrogen	Critical: Displace headspace air. Oxygen rapidly attacks the electron-rich amine.
Temperature	-20°C (Long term)	Retards autoxidation rates.
Light Exposure	Amber Vials / Foil Wrap	-phenylglycines undergo photo-decarboxylation under UV/Vis light [1].

B. Step-by-Step Dissolution Protocol (Troubleshooting Solubility)

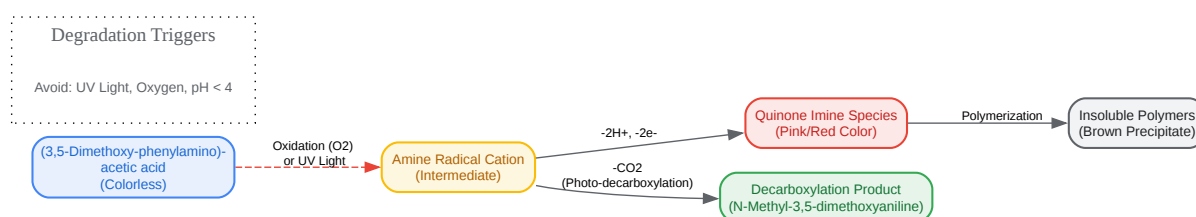
Users often report precipitation at neutral pH. This molecule has a solubility minimum near its isoelectric point (approx. pH 3.5–4.5).

- Weighing: Weigh the solid rapidly; avoid prolonged exposure to humid air (hygroscopic tendency).
- Primary Solubilization: Dissolve fully in 100% DMSO first.

- Target: 100 mM master stock.
- Aqueous Dilution (if required):
 - Do NOT dilute directly into acidic buffer (PBS pH < 7.0 may cause precipitation).
 - Preferred: Dilute into a buffer at pH 7.4 or higher. The anionic form (carboxylate) is highly soluble.
 - Visual Check: Solution should be clear and colorless/pale yellow. If pink, oxidation has occurred.

Mechanistic Degradation Pathways

The following diagram illustrates why your solution might change color or lose potency. The combination of light and oxygen triggers a radical mechanism leading to decarboxylation and polymerization.



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Figure 1: Oxidative and photo-degradation pathways of electron-rich N-phenylglycines. The formation of quinone imines results in the characteristic pink/red discoloration [1].

Troubleshooting & FAQs

Q1: My solution turned pink after 2 hours on the benchtop. Is it still usable?

Status: Compromised.

- **Diagnosis:** The pink color indicates the formation of quinone imine oxidation products. Because the 3,5-dimethoxy groups push electrons into the ring, this molecule is far more reactive than unsubstituted phenylglycine.
- **Action:** If the experiment requires precise quantification (e.g., IC50 determination), discard the solution. For qualitative "yes/no" screening, it may retain partial activity, but concentration data will be inaccurate.

Q2: I tried dissolving it in water, but it formed a cloudy suspension.

Cause: Isoelectric Precipitation.

- **Explanation:** The molecule contains a basic amine and an acidic carboxyl group.^[1] In water (pH ~5–6), it exists largely as a zwitterion or neutral species, which has the lowest solubility.
- **Solution:** Add 1-2 equivalents of NaOH (or dissolve in basic buffer, pH > 8) to deprotonate the carboxylic acid. The resulting sodium salt is highly water-soluble. Alternatively, use DMSO.^{[2][3]}

Q3: Can I autoclave solutions of this compound?

Verdict: NO.

- **Reason:** The high heat (121°C) will accelerate thermal decarboxylation, converting the compound into 3,5-dimethoxy-N-methylaniline (loss of the acetic acid group).
- **Alternative:** Sterilize by filtration using a 0.22 µm PTFE or Nylon membrane. Avoid cellulose nitrate filters as they may bind the aromatic ring.

Q4: How does this compare to (3,5-Dimethoxyphenyl)acetic acid?

Distinction:

- User's Compound (Amino): Sensitive to air/light, amphoteric (acid+base), prone to discoloration.
- Analog (No Amino): Stable solid, acidic only, resistant to oxidation.
- Check your label: If your compound is white and stable for months on the bench, you likely have the phenylacetic acid analog, not the phenylamino one.

References

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 - Source: J. Phys. Chem. A (2016).
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 - Context: Provides theoretical grounding for the decarboxylation and deamination pathways of glycine deriv
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 - Context: General reference for the solubility behavior of zwitterionic amino acids and the electronic effects of methoxy substituents on aniline stability.
 - Source: Organic Chemistry D

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